

(-)-Phenylglycinol safety data sheet and handling precautions

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (-)-Phenylglycinol

Cat. No.: B122099

[Get Quote](#)

An In-depth Technical Guide to the Safe Handling of **(-)-Phenylglycinol**

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety data and handling precautions for **(-)-Phenylglycinol**, also known as (R)-(-)-2-Phenylglycinol. The information is compiled from various safety data sheets (SDS) to ensure a thorough understanding of the potential hazards and the necessary safety measures. This document is intended for professionals in research and drug development who handle this chemical.

Chemical Identification

- Chemical Name: (R)-(-)-2-Phenylglycinol[1][2][3]
- Synonyms: (D)-beta-Aminophenethyl alcohol, (R)-(-)-2-Amino-2-phenylethanol, D-(-)-alpha-Phenylglycinol[1][3]
- CAS Number: 56613-80-0[1][2][3]
- Molecular Formula: C₈H₁₁NO[1][3]
- Molecular Weight: 137.18 g/mol [3][4]

Hazard Identification

(-)-Phenylglycinol is classified as a hazardous substance. The following tables summarize its GHS classification and hazard statements.

Table 1: GHS Hazard Classification

Hazard Class	Category	Reference(s)
Acute Toxicity, Oral	4	[2]
Skin Corrosion/Irritation	1B, 2	[2][5]
Serious Eye Damage/Eye Irritation	1, 2A	[2][5]
Specific target organ toxicity (single exposure)	3	[2]

Table 2: Hazard Statements and Pictograms

Pictogram	Signal Word	Hazard Statement(s)	Reference(s)
GHS07	Warning	H302: Harmful if swallowed.[2]	[2]
GHS05	Danger	H314: Causes severe skin burns and eye damage.[5]	[5]
GHS07	Warning	H315: Causes skin irritation.[2]	[2]
GHS05	Danger	H318: Causes serious eye damage.[5]	[5]
GHS07	Warning	H319: Causes serious eye irritation.[2]	[2]
GHS07	Warning	H335: May cause respiratory irritation.[2]	[2]

Physical and Chemical Properties

A summary of the key physical and chemical properties of **(-)-Phenylglycinol** is provided below.

Table 3: Physical and Chemical Properties

Property	Value	Reference(s)
Physical State	Solid, Powder, Crystalline Powder	[1] [6] [7]
Appearance	Light yellow, Off-white, White to yellow	[1] [6] [7]
Odor	Odorless	[1]
Melting Point	75-79 °C / 167 - 174.2 °F	[3] [6]
Solubility	Slightly soluble in water.	[7]
Sensitivity	Air sensitive	[1] [7]

Handling and Storage

Proper handling and storage procedures are crucial to minimize exposure and ensure safety.

Safe Handling

- Ventilation: Handle in a well-ventilated place. Use only outdoors or in a well-ventilated area. [\[5\]](#)[\[6\]](#) If user operations generate dust, fume, or mist, use ventilation to keep exposure to airborne contaminants below the exposure limit.[\[8\]](#)
- Personal Protective Equipment (PPE): Wear protective gloves, protective clothing, eye protection, and face protection.[\[5\]](#)[\[6\]](#)
- Hygiene Measures: Wash hands thoroughly after handling.[\[6\]](#)[\[8\]](#) Avoid contact with skin and eyes.[\[9\]](#) Do not breathe dust, fume, gas, mist, vapors, or spray.[\[2\]](#)[\[10\]](#)
- Fire and Explosion Prevention: Keep away from heat and sources of ignition.[\[8\]](#)

Storage

- Container: Keep container tightly closed.[\[1\]](#)[\[8\]](#)
- Conditions: Store in a dry, cool, and well-ventilated place.[\[1\]](#)[\[5\]](#)[\[8\]](#) Keep in a dark place under an inert atmosphere.[\[7\]](#) A corrosives area is recommended.[\[1\]](#)[\[10\]](#) Store locked up.[\[6\]](#)[\[11\]](#)
- Incompatible Materials: Strong oxidizing agents.[\[8\]](#)

Exposure Control and Personal Protection

Engineering controls and personal protective equipment are essential to prevent exposure.

Table 4: Personal Protective Equipment (PPE)

Protection Type	Specification	Reference(s)
Eye/Face Protection	Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[6]	[6]
Hand Protection	Wear protective gloves. Gloves must be inspected prior to use.[9][10]	[9][10]
Skin and Body Protection	Wear appropriate protective gloves and clothing to prevent skin exposure.[10] A full suit is recommended.[8]	[8][10]
Respiratory Protection	A dust respirator or a NIOSH/MSHA or European Standard EN 149:2001 approved respirator should be used if exposure limits are exceeded or if irritation or other symptoms are experienced.[8][10] A self-contained breathing apparatus should be used to avoid inhalation of the product in case of a spill.[8]	[8][10]

First-Aid Measures

Immediate medical attention is required in case of exposure.

Table 5: First-Aid Procedures

Exposure Route	First-Aid Measures	Reference(s)
Inhalation	Remove person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention. [1]	[1]
Skin Contact	Immediately wash off with soap and plenty of water while removing all contaminated clothes and shoes. Seek immediate medical attention. [1][10]	[1][10]
Eye Contact	Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Seek immediate medical attention. [1][5][6]	[1][5][6]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a physician immediately.[1][8]	[1][8]

Accidental Release Measures

In the event of a spill, the following measures should be taken:

- Personal Precautions: Use personal protective equipment, including splash goggles, a full suit, a dust respirator, boots, and gloves.[8] Ensure adequate ventilation and evacuate personnel to safe areas.[5][9]

- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.[2][5]
- Methods for Cleaning Up: Use appropriate tools to put the spilled solid in a convenient waste disposal container.[8] For large spills, use a shovel to place the material into a suitable container for disposal.[8]

Firefighting Measures

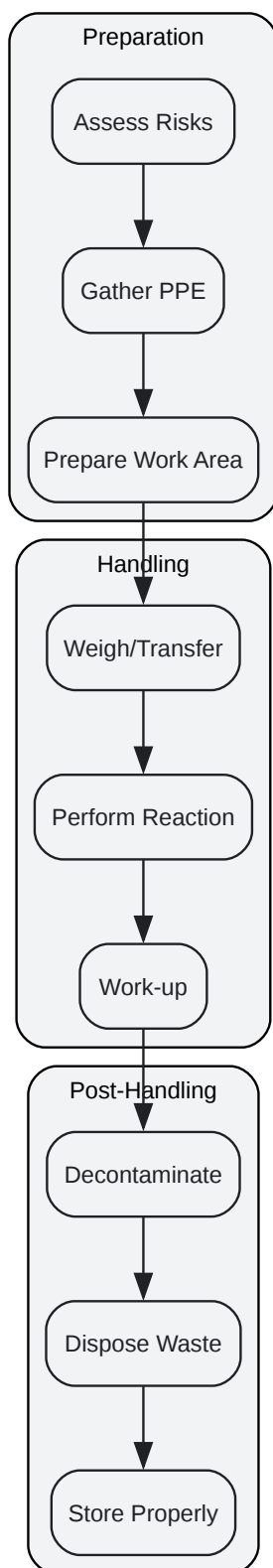
- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[8][9]
- Unsuitable Extinguishing Media: Do not use a water jet.[8]
- Specific Hazards: Thermal decomposition can lead to the release of irritating gases and vapors, including oxides of carbon and nitrogen.[8]
- Protective Equipment: Firefighters should wear positive pressure self-contained breathing apparatus (SCBA) and full turnout gear.[8]

Experimental Protocols

The safety data sheets reviewed for this guide do not contain detailed experimental protocols for the determination of toxicological or ecotoxicological properties. Such studies are typically conducted by specialized laboratories following standardized guidelines (e.g., OECD Test Guidelines) and are not usually disclosed in detail in publicly available safety documents.

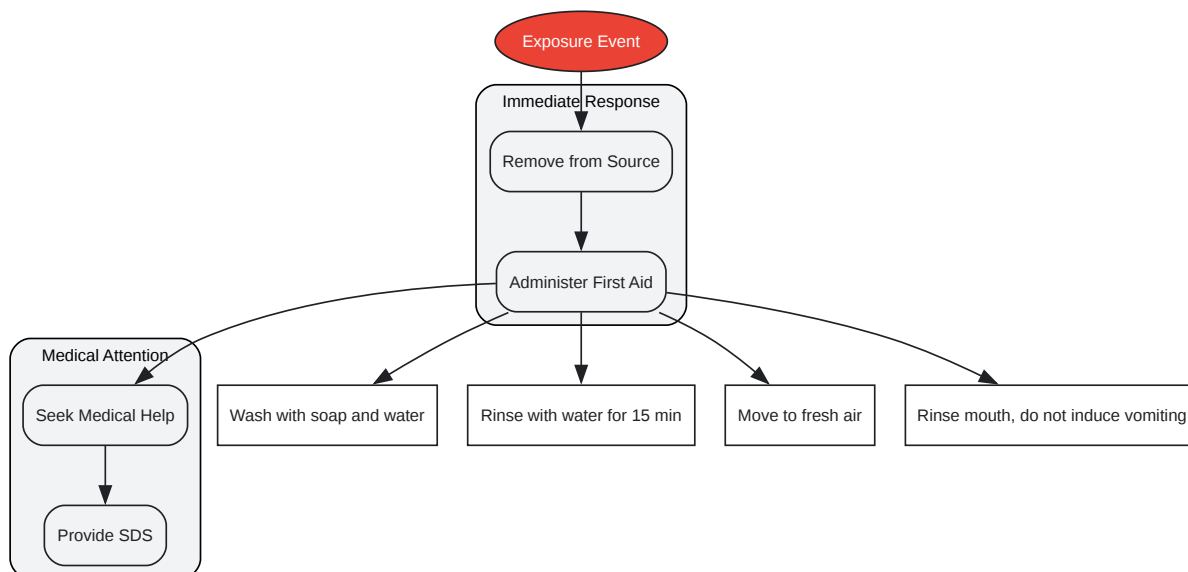
Visualized Workflows

The following diagrams illustrate key safety and handling workflows for **(-)-Phenylglycinol**.



[Click to download full resolution via product page](#)

Caption: General laboratory workflow for handling **(-)-Phenylglycinol**.



[Click to download full resolution via product page](#)

Caption: Emergency response workflow for accidental exposure to **(-)-Phenylglycinol**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. WERCS Studio - Application Error [assets.thermofisher.com]
- 2. cdn.caymanchem.com [cdn.caymanchem.com]
- 3. (R)-(-)-2-Phenylglycinol 98 56613-80-0 [sigmaaldrich.com]
- 4. DL-2-Phenylglycinol AldrichCPR | Sigma-Aldrich [sigmaaldrich.com]

- 5. chemicalbook.com [chemicalbook.com]
- 6. fishersci.com [fishersci.com]
- 7. D-Phenylglycinol | 56613-80-0 [chemicalbook.com]
- 8. peptide.com [peptide.com]
- 9. angenechemical.com [angenechemical.com]
- 10. assets.thermofisher.com [assets.thermofisher.com]
- 11. echemi.com [echemi.com]
- To cite this document: BenchChem. [(–)-Phenylglycinol safety data sheet and handling precautions]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b122099#phenylglycinol-safety-data-sheet-and-handling-precautions]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com